

# Application Notes & Protocols: Skeletal Editing and 3,1-Benzoxazepine Chemistry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,1-Benzoxazepine

Cat. No.: B080300

[Get Quote](#)

To the Researcher: A direct, published application of **3,1-Benzoxazepine** in the field of single-atom skeletal editing has not been identified in current scientific literature. Skeletal editing is a rapidly advancing area of synthetic chemistry focused on the precise modification of molecular frameworks.<sup>[1][2]</sup> This document provides comprehensive notes on the principles of skeletal editing and, separately, the synthesis and applications of **3,1-Benzoxazepines**, offering valuable context for researchers interested in the intersection of these fields.

## Part 1: The Principles and Application of Single-Atom Skeletal Editing

Skeletal editing is an innovative strategy in organic synthesis that allows for the precise insertion, deletion, or exchange of atoms within a molecule's core structure.<sup>[1][3]</sup> This approach offers a powerful alternative to traditional de novo synthesis, enabling late-stage modification of complex molecules to streamline drug discovery and materials science.<sup>[2][4][5]</sup> The primary transformations are categorized as ring expansion (atom insertion), ring contraction (atom deletion), or transmutation (atom exchange).<sup>[4]</sup>

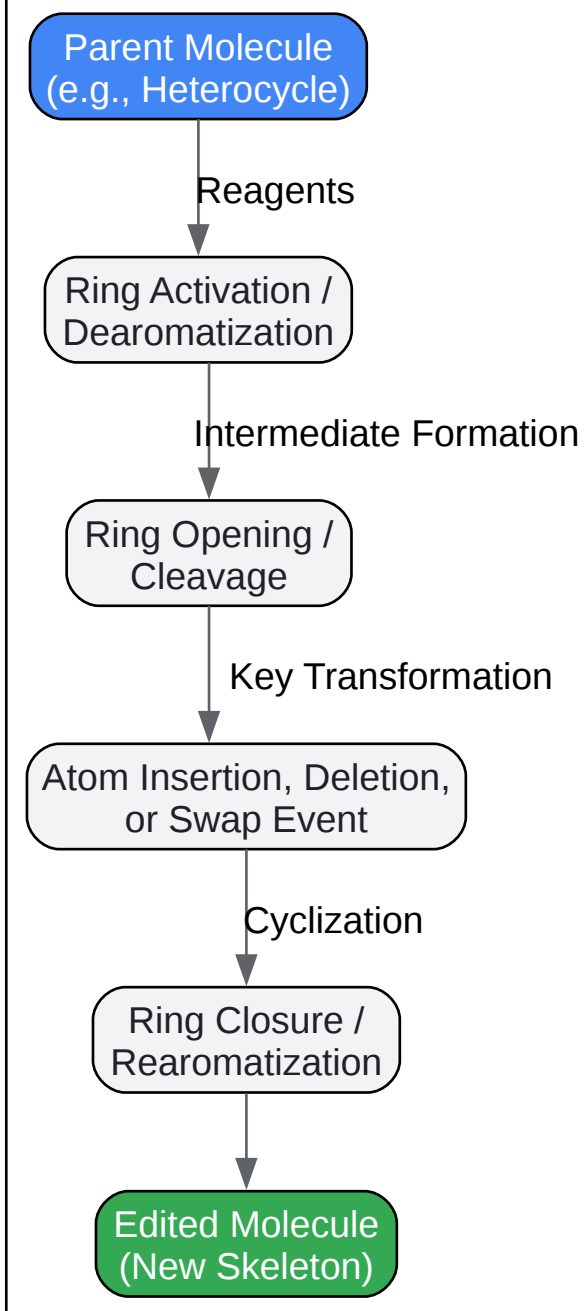
### Key Strategies in Skeletal Editing:

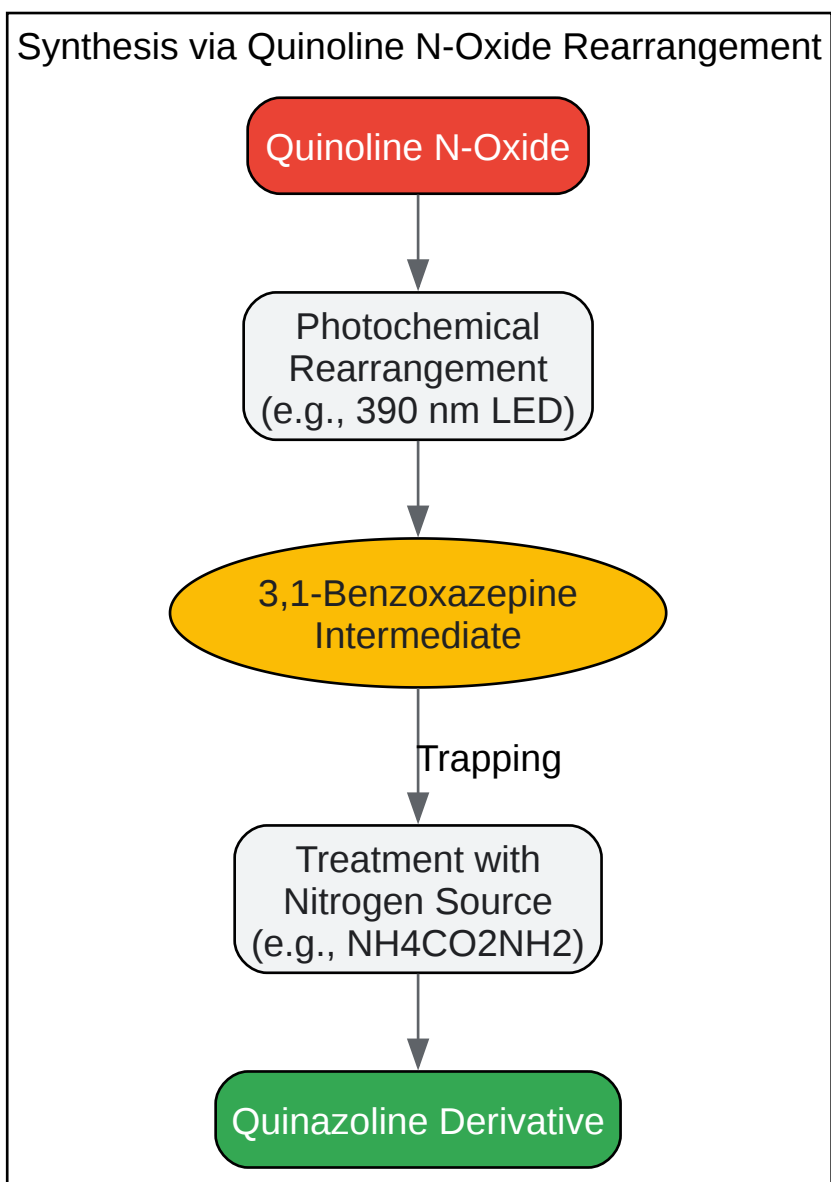
- **Atom Insertion:** This strategy involves incorporating new atoms, such as carbon, nitrogen, or oxygen, into a cyclic framework to create larger ring systems.<sup>[4]</sup> Nitrogen insertion, in particular, is crucial for creating valuable N-heterocycles.<sup>[4][6]</sup>

- Atom Deletion: This process enables the selective removal of one or more atoms from a ring, leading to smaller, contracted frameworks.[\[4\]](#)[\[7\]](#)
- Atom Transmutation (Swap): This involves exchanging one atom for another within the molecular skeleton, altering the identity of the core structure without changing its size.[\[4\]](#) A notable example is the conversion of a C=N pair in a pyridine ring to a C=C bond to form a benzene ring.[\[2\]](#)[\[8\]](#)

The workflow for skeletal editing often involves a sequence of reactions designed to open the initial ring, modify its components, and then re-close it to form the new, edited skeleton.

## General Skeletal Editing Workflow





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Remodelling molecular frameworks via atom-level surgery: recent advances in skeletal editing of (hetero)cycles - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 2. Highlights in synthesis - skeletal editing - BioAscent | Integrated Drug Discovery Services [bioascent.com]
- 3. researchgate.net [researchgate.net]
- 4. Remodelling molecular frameworks via atom-level surgery: recent advances in skeletal editing of (hetero)cycles - Organic Chemistry Frontiers (RSC Publishing) DOI:10.1039/D4QO02157F [pubs.rsc.org]
- 5. Skeletal Editing Strategies Driven by Total Synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Skeletal editing through nitrogen atom insertion - American Chemical Society [acs.digitellinc.com]
- 7. Skeletal Editing—Nitrogen Deletion of Secondary Amines by Anomeric Amide Reagents - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes & Protocols: Skeletal Editing and 3,1-Benzoxazepine Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080300#application-of-3-1-benzoxazepine-in-single-atom-skeletal-editing]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)